Application of DCN-83 in Neuroscience Research: Information Not Available

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Compound of Interest		
Compound Name:	*DCN-83*	
Cat. No.:	*B15561829*	Get Quote

Despite a comprehensive search, there is currently no publicly available scientific literature or data identifying a compound specifically designated as "**DCN-83**" for applications in neuroscience research. The search for "**DCN-83**" and related terms did not yield any information on a molecule with this identifier.

It is possible that "**DCN-83**" may be an internal or developmental code for a new compound that has not yet been disclosed in publications, a misnomer, or a highly specialized tool not widely documented.

However, the search did retrieve information on several topics in neuroscience that utilize the acronym "DCN" or have similar nomenclature. For the benefit of researchers, scientists, and drug development professionals, we provide a summary of these related areas.

Potential Areas of Confusion and Related Neuroscience Research

The acronym "DCN" in neuroscience most commonly refers to the Deep Cerebellar Nuclei. Additionally, searches yielded information on the proteoglycan Decorin (DCN) and the immune molecule CD83, both of which have relevance to the central nervous system.

Deep Cerebellar Nuclei (DCN)

The Deep Cerebellar Nuclei (DCN) are clusters of neurons located within the white matter of the cerebellum and are the primary output structures of the cerebellum.[1][2][3] They play a

crucial role in motor control, coordination, and motor learning. The DCN are comprised of four paired nuclei: the dentate, emboliform, globose, and fastigial nuclei.[1]

Signaling and Function:

The DCN receive inhibitory inputs from Purkinje cells in the cerebellar cortex and excitatory inputs from mossy and climbing fibers.[1] Their output modulates activity in various motor and cognitive-related brain regions.

A diagram illustrating the basic circuitry of the cerebellum, including the Deep Cerebellar Nuclei, is provided below.
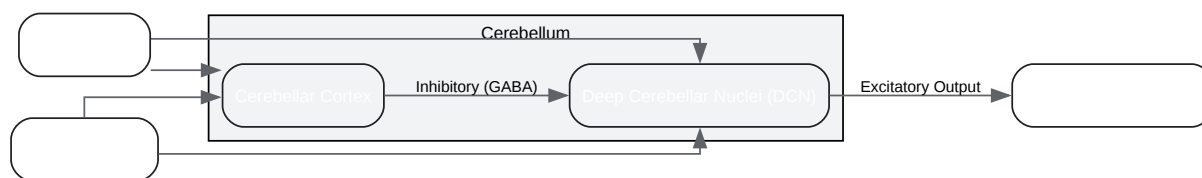
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Basic Cerebellar Circuitry

Decorin (DCN)

Decorin is a small leucine-rich proteoglycan that is a component of the extracellular matrix. While its roles in cancer and tissue fibrosis are well-studied, emerging research highlights its functions in the central nervous system, particularly in the context of injury and repair.

Neuroscience Applications:

- Neurite Outgrowth and Axon Regeneration: Decorin has been shown to promote axon growth, potentially by modulating the inhibitory environment of the glial scar that forms after CNS injury.

- Traumatic Brain Injury (TBI): Studies suggest that decorin plays an adaptive role following TBI, with its upregulation potentially contributing to motor function recovery.

Tech Support

- Signaling Pathway Modulation: Decorin can interact with and modulate the signaling of various growth factor receptors, including the epidermal growth factor receptor (EGFR).

A simplified diagram of Decorin's potential mechanism in promoting neural repair is shown below.

Antagonizes

Promotes

Inhibits
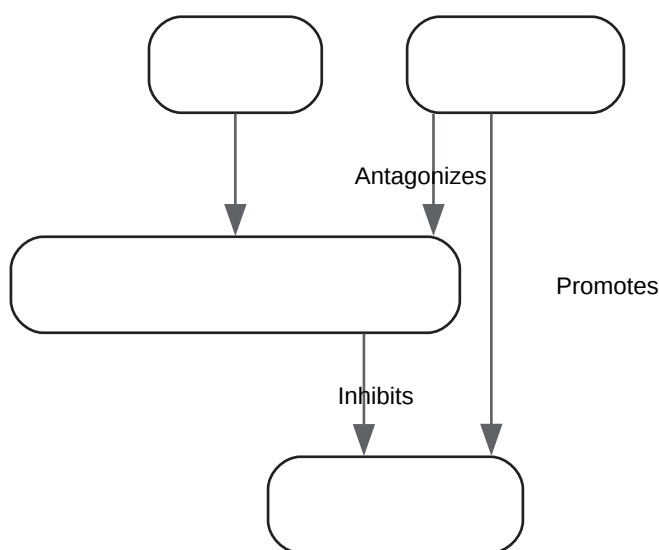
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Decorin's Role in Neural Repair

CD83

CD83 is a transmembrane glycoprotein that is a well-established marker for mature dendritic cells and is involved in regulating immune responses. Its role in neuroinflammation is an active area of research.

Relevance to Neuroscience:

- Neuroinflammation: CD83 is expressed on microglia, the resident immune cells of the brain.

- Modulation of Microglial Activation: Studies in models of experimental autoimmune encephalomyelitis (EAE), a model for multiple sclerosis, suggest that CD83 on microglia plays a role in restraining neuroinflammation. Deletion of CD83 in microglia can lead to an over-activated state and exacerbated disease.

The workflow for investigating the role of CD83 in neuroinflammation using a model like EAE is outlined below.
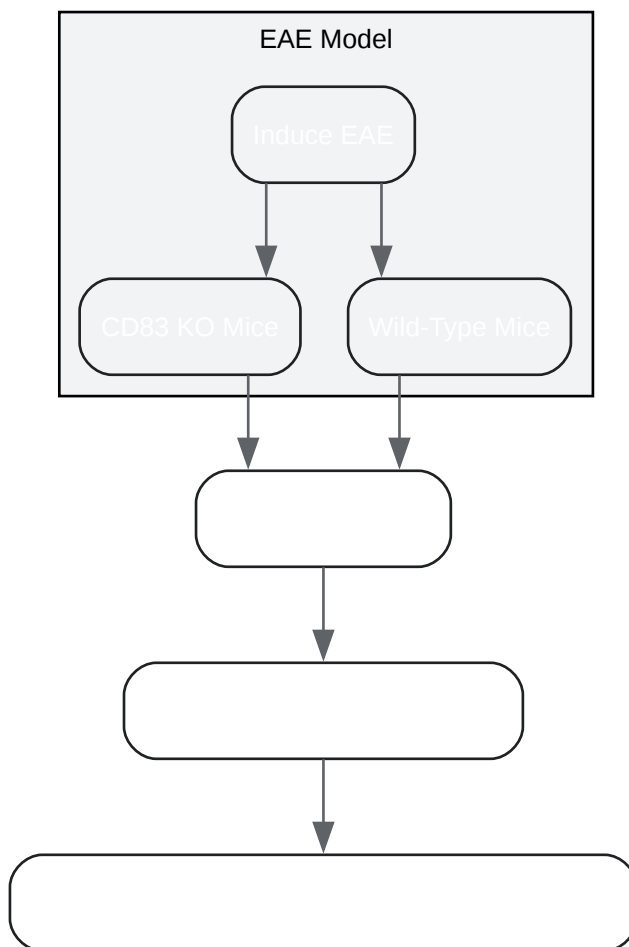
Experimental Workflow for Studying CD83 in EAE

Conclusion and Request for Clarification

The information provided above summarizes research areas that may be related to the user's interest in "**DCN-83**." Without a specific identification of this compound, detailed application notes and protocols cannot be generated.

We kindly request the user to provide further clarification on the identity of **DCN-83**. This may include:

- The full chemical name or structure.

- The class of compound (e.g., small molecule, peptide, etc.).

- Any associated research institution, company, or publication.

With more specific information, we can provide a more targeted and comprehensive response.

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References

- 1. Deep cerebellar nuclei - Wikipedia [en.wikipedia.org]

- 2. The cerebellar deep nuclei: a patch for rate codes? - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Development of the Deep Cerebellar Nuclei: Transcription Factors and Cell Migration from the Rhombic Lip - PMC [pmc.ncbi.nlm.nih.gov]

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